

# An In-depth Technical Guide to 1-Iodoundecane: Physicochemical Properties

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## Compound of Interest

Compound Name: **1-Iodoundecane**

Cat. No.: **B118513**

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This technical guide serves as a core reference for researchers, scientists, and professionals in drug development, providing essential physicochemical data for **1-Iodoundecane**.

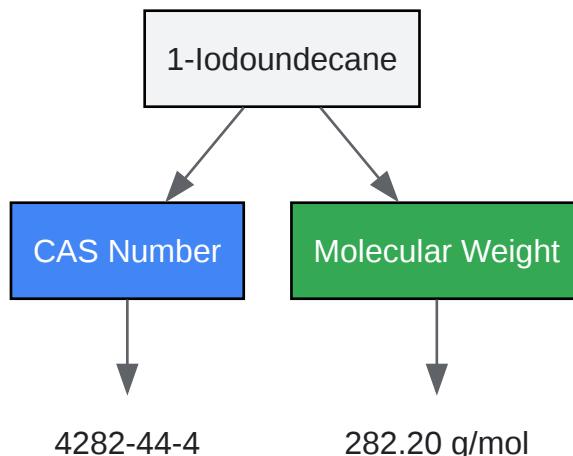
## Physicochemical Data

The fundamental properties of **1-Iodoundecane** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
CAS Number	4282-44-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	282.20 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C11H23I	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Visualization of Core Properties

The following diagram illustrates the direct association between the chemical compound and its key identifiers.



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Caption: Relationship between **1-iodoundecane** and its primary identifiers.

## Experimental Protocols

This document focuses on the fundamental physicochemical properties of **1-iodoundecane**, for which experimental protocols for determination are standardized and widely available in chemical literature. For instance, molecular weight is typically determined by mass spectrometry.<sup>[2]</sup> The CAS number is a unique identifier assigned by the Chemical Abstracts Service.

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## References

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